

Essential Safety and Operational Guide for Handling DL-DIHYDROZEATIN

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Compound of Interest

Compound Name: DL-DIHYDROZEATIN

Cat. No.: B023475

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate, essential safety, and logistical information for **DL-DIHYDROZEATIN**, ensuring laboratory safety and proper procedural conduct.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to minimize exposure risk when handling **DL-DIHYDROZEATIN**. The following PPE is required:

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (Nitrile rubber recommended)
Body Protection	Impervious clothing, lab coat
Respiratory Protection	Suitable respirator (when dust may be generated)

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for safety and experimental integrity.

- Preparation: Ensure a well-ventilated work area, such as a chemical fume hood.[1] Confirm that a safety shower and eyewash station are readily accessible.[2]
- Weighing: To prevent the generation of airborne dust, handle **DL-DIHYDROZEATIN** as a solid powder.
- Dissolving: **DL-DIHYDROZEATIN** is soluble in ethanol and DMSO.[3][4] When preparing solutions, add the solvent to the vessel containing the pre-weighed compound.
- Storage: Store **DL-DIHYDROZEATIN** in a dry, dark place at a temperature between 2-8°C for short-term storage and -20°C for long-term storage.[3][4]

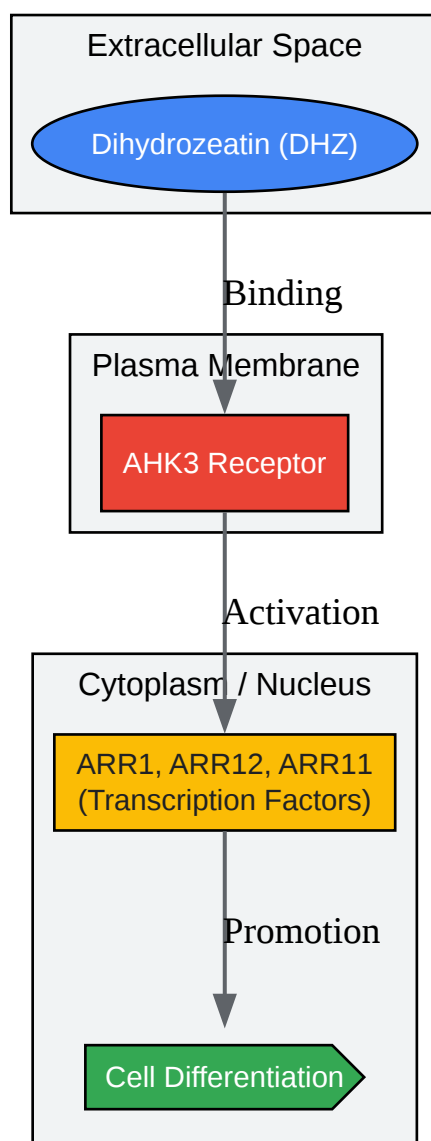
Disposal Plan: Step-by-Step Waste Management

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: All materials contaminated with **DL-DIHYDROZEATIN**, including unused compound, gloves, and weighing papers, must be segregated as chemical waste.
- Containerization: Collect all waste in a clearly labeled, sealed, and chemically compatible container.
- Institutional Procedures: Follow your institution's specific guidelines for the disposal of chemical waste. Contact your Environmental Health and Safety (EHS) office for detailed instructions. Do not dispose of **DL-DIHYDROZEATIN** down the drain or in regular trash.[5]

Signaling Pathway of Dihydrozeatin in Arabidopsis Root Meristem

DL-DIHYDROZEATIN is a naturally occurring cytokinin that plays a role in plant development. In the root meristem of Arabidopsis, Dihydrozeatin (DHZ) is specifically perceived by the AHK3 receptor. This interaction initiates a signaling cascade that activates the transcription factors ARR1, ARR12, and ARR11, ultimately promoting cell differentiation.[6]



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DHZ Signaling Pathway in Arabidopsis Root Meristem.

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